

(R)-(-)-4-Methyl-2-pentanol safety data sheet and handling precautions

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Compound of Interest

Compound Name: (R)-(-)-4-Methyl-2-pentanol

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An In-depth Technical Guide to the Safe Handling of **(R)-(-)-4-Methyl-2-pentanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **(R)-(-)-4-Methyl-2-pentanol** (CAS No: 16404-54-9), a chiral secondary alcohol utilized in asymmetric synthesis and as a versatile building block in organic chemistry.^[1] Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing risks associated with the handling of this chemical.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following tables summarize the key quantitative data for **(R)-(-)-4-Methyl-2-pentanol**.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ O	[1]
Molecular Weight	102.17 g/mol	[1][2]
Appearance	Colorless Liquid	[2][3][4]
Odor	Mild	[1][3]
Melting Point	-90 °C (-130 °F)	[4][5][6]
Boiling Point	130-132 °C (266-270 °F)	[1][2][4][5]
Density	0.802 g/mL at 25 °C	[1][2][5][6]
Water Solubility	16.4 - 21.8 g/L at 20 °C	[5][7]
Refractive Index	~1.411 at 20 °C	[1][3][4]
Specific Optical Rotation	-21° (Neat)	[1]

Table 2: Safety and Flammability Data

Property	Value	Source(s)
Flash Point	41 °C (106 °F) - Closed Cup	[1][2][5][6]
Explosive Limits	Lower: 1.0% (V) / Upper: 5.5% (V)	[4][5]
Vapor Pressure	4.9 hPa (3.7 mmHg) at 20 °C	[5][6]
Vapor Density	3.5 - 4.09 (Air = 1)	[3][5][6]
Autoignition Temperature	No data available	[5]

Hazard Identification and Classification

(R)-(-)-4-Methyl-2-pentanol is classified as a hazardous substance. The primary hazards are summarized below.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[2][5][8]
- H319: Causes serious eye irritation.[5][8][9]
- H335: May cause respiratory irritation.[2][5][8]

Signal Word: Warning[2][5][6]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[2][8][10] Symptoms of overexposure can include headache, dizziness, tiredness, nausea, and vomiting.[2]
- Skin Contact: May cause skin irritation.[10] The substance can defat the skin, potentially leading to dryness or cracking with repeated exposure.[11]
- Eye Contact: Causes serious eye irritation and possible burns.[5][8][10]
- Ingestion: May cause irritation of the digestive tract.[10] Swallowing the liquid may lead to aspiration into the lungs, risking chemical pneumonitis.[12]

Handling and Storage Protocols

Strict adherence to the following protocols is mandatory to ensure safety.

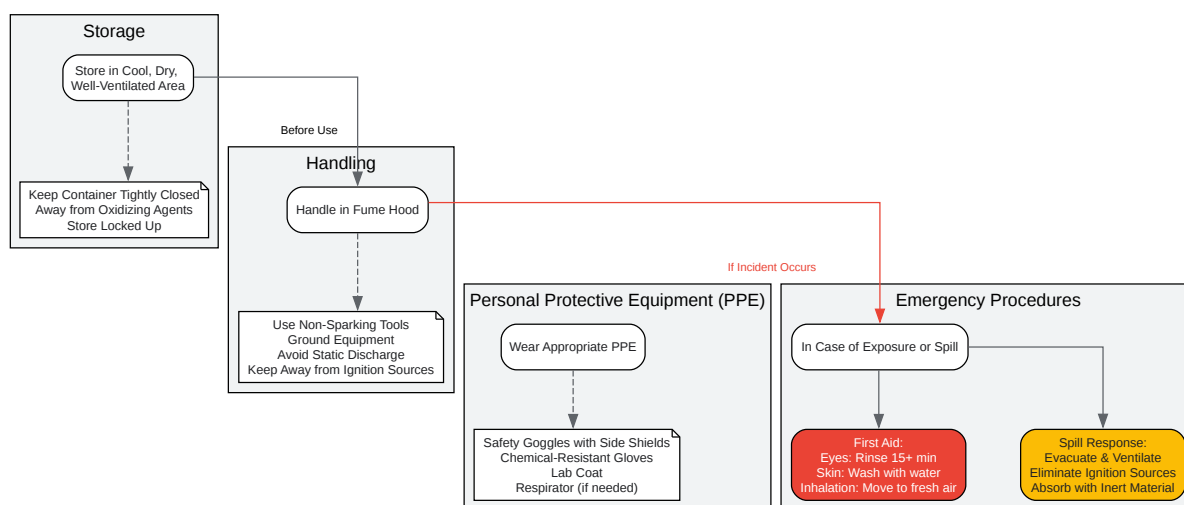
Safe Handling Procedures

- Ventilation: Always use this chemical in a well-ventilated area, such as a chemical fume hood, to avoid breathing vapors or mists.[2][5][11]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[2][5][8][10] Smoking is strictly prohibited in the handling area.[2][11] Above 41°C, a closed system, ventilation, and explosion-proof electrical equipment are required.[11]
- Equipment: Use only non-sparking tools and explosion-proof equipment to prevent ignition.[2][5][11][13]

- **Static Discharge:** Take precautionary measures against static discharge.[\[2\]](#)[\[5\]](#)[\[8\]](#) Ground and bond containers and receiving equipment.[\[2\]](#)[\[5\]](#)
- **Personal Hygiene:** Wash hands thoroughly after handling.[\[5\]](#)[\[10\]](#) Do not eat, drink, or smoke when using this product.[\[8\]](#)

Storage Conditions

- **General Storage:** Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[8\]](#)[\[10\]](#) The recommended storage temperature is 15–25 °C.[\[9\]](#)
- **Container:** Keep the container tightly closed and sealed.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[8\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents, acids, and acid chlorides.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Peroxide Formation:** This chemical may form explosive peroxides. It should be tested for peroxide formation before distillation or evaporation, or discarded after one year.[\[5\]](#)[\[12\]](#)



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Caption: Workflow for Safe Handling of **(R)-(-)-4-Methyl-2-pentanol**.

Exposure Controls and Personal Protection

Table 3: Occupational Exposure Limits

Organization	Limit Type	Value	Source(s)
ACGIH	TWA	25 ppm	[4] [11]
ACGIH	STEL	40 ppm	[4] [11]
NIOSH	TWA	25 ppm (100 mg/m ³)	[4]
NIOSH	STEL	40 ppm (165 mg/m ³)	[4]
NIOSH	IDLH	400 ppm	[4]
OSHA	TWA	25 ppm (100 mg/m ³)	[4]

Engineering Controls

- Ventilation: Ensure adequate ventilation, using local exhaust ventilation (e.g., fume hood) to maintain airborne concentrations below exposure limits.[\[8\]](#)[\[9\]](#)
- Safety Equipment: An eyewash station and safety shower should be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[8\]](#)[\[10\]](#)
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[\[2\]](#)[\[8\]](#)[\[10\]](#)
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[8\]](#)[\[10\]](#) A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[\[10\]](#)

First-Aid Measures

Immediate action is required in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][10] Seek immediate medical attention.[10]
- Skin Contact: Take off immediately all contaminated clothing.[2][5] Rinse skin with plenty of water and soap.[2][10] Seek medical attention if irritation persists.[9]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][5] If not breathing, give artificial respiration.[10] If you feel unwell, call a POISON CENTER or doctor.[2][5]
- Ingestion: Do NOT induce vomiting.[10] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[10] Seek immediate medical attention.[10]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[2][10] Water spray may be used for large fires or to cool containers, but a direct stream on the liquid may be ineffective.[10][12]
- Hazards: The substance is a flammable liquid.[2] Vapors are heavier than air and may travel to a source of ignition and flash back.[5][10] Containers may explode when heated.[10]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[5][10]

Accidental Release

- Personal Precautions: Evacuate personnel.[5] Remove all sources of ignition and ventilate the area.[14] Avoid breathing vapors and contact with the substance.[5]
- Containment: Prevent the spill from entering drains, as it may create a fire or explosion hazard.[5][9] Cover drains and contain the spill with sand, earth, or other non-combustible absorbent material.[5][9]

- Cleanup: Use spark-proof tools to collect the absorbed material and place it in suitable, closed containers for disposal.[\[11\]](#)[\[13\]](#)

Toxicological Information

Table 4: Acute Toxicity Data

Route	Species	Value	Source(s)
Oral LD ₅₀	Rat	2590 mg/kg	[12]
Dermal LD ₅₀	Rabbit	3560 mg/kg (3.56 mL/kg)	[11] [12]
Inhalation LCLo	Rat	2000 ppm / 4h	[12]

- Carcinogenicity: This substance is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[\[2\]](#)
- Mutagenicity and Teratogenicity: No information is available on mutagenic, reproductive, or developmental effects.[\[2\]](#) Based on available animal data, it is not expected to be a human reproductive or developmental toxicant.[\[7\]](#)

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[\[2\]](#) Waste generators must determine whether a discarded chemical is classified as a hazardous waste. Do not empty into drains.[\[5\]](#)

This technical guide is intended for use by qualified professionals. The information provided is based on currently available data and is believed to be accurate. However, no warranty, expressed or implied, is made. Users should conduct their own investigations to determine the suitability of the information for their particular purposes.

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